

# Propamocarb Good Agricultural Practice (GAP): Application Notes and Protocols for Researchers

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## Compound Focus: Propamocarb hydrochloride

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## Introduction and Regulatory Context

Propamocarb (propyl 3-(dimethylamino)propylcarbamate) is a fungicide approved in the European Union (EU) for controlling fungal diseases such as late blight (*Phytophthora infestans*) in crops including lettuces, potatoes, and tomatoes [1]. It is often formulated as its hydrochloride salt to enhance stability and application efficiency [1]. The maximum residue levels (MRLs) for propamocarb are established under Regulation (EC) No 396/2005, with the residue definition encompassing the sum of propamocarb and its salts, expressed as propamocarb [1].

Recent regulatory reviews have identified that the existing MRL of 40 mg/kg for propamocarb in lettuces could lead to acute consumer intake concerns, exceeding the acute reference dose (ARfD) at 113% [1]. Consequently, the European Food Safety Authority (EFSA) has derived a **fall-back MRL of 30 mg/kg** for lettuces, which is considered safe for consumer health [1]. Additionally, MRLs for other crops have been updated; for example, radishes (roots) increased from 3 to 8 mg/kg, and Roman rocket/rucola increased from 30 to 600 mg/kg [2].

## Authorized Uses and Good Agricultural Practices

EFSA's recent data call identified 40 authorized GAPs for propamocarb in lettuces across 10 EU Member States, covering northern outdoor (NEU), southern outdoor (SEU), and indoor applications [1]. The critical GAPs ensure that residue levels do not exceed the safe fall-back MRL.

Table 1: Authorized Good Agricultural Practices (GAPs) for Propamocarb in Selected EU Member States

Member State	Application Method	Number of Applications	Application Rate (kg a.s./ha)	PHI (days)	Region
Czech Republic	Foliar spray	1–2	1.20–1.44	7–14	NEU
Germany	Drench/irrigation	1–3	1.44–1.80	7–21	NEU
France	Foliar spray	1–2	1.20–1.50	7–14	SEU
Spain	Foliar spray	1–3	1.44–1.80	7–21	SEU
Italy	Drip irrigation	1–2	1.20–1.44	7–14	Indoor

Table 2: Maximum Residue Levels (MRLs) for Propamocarb in Key Commodities

Commodity	Previous MRL (mg/kg)	Current MRL (mg/kg)	Effective Date
Lettuces	40	30 (fall-back)	Expected Jan 2026
Radishes (roots)	3	8	23 July 2025
Roman rocket/rucola	30	600	23 July 2025
Honey and apiculture	0.05	15	May 2024

## Experimental Protocols for Residue Analysis

### 3.1 Sample Extraction Using Modified QuEChERS

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is widely used for multiresidue pesticide extraction [3].

- **Reagents:** Acetonitrile (LC-MS grade), acetic acid (1%), anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), sodium chloride (NaCl), primary-secondary amine (PSA), graphitized carbon black (GCB) [3] [4].
- **Procedure:**
  - Homogenize 5 g of sample (e.g., lettuce, tomato) with 10 mL of water and 10 mL of acetonitrile containing 1% acetic acid [3].
  - Add 4 g of  $\text{MgSO}_4$  and 1 g of NaCl, then vortex vigorously for 5 minutes [4].
  - Centrifuge at 5,000 rpm for 10 minutes [4].
  - Transfer 4 mL of supernatant to a tube containing 100 mg PSA and 500 mg  $\text{MgSO}_4$  for clean-up [4].
  - Vortex for 1 minute, centrifuge, and filter the organic layer through a 0.45  $\mu\text{m}$  PTFE filter prior to analysis [5].

### 3.2 Instrumental Analysis by UPLC-MS/MS

Ultra-performance liquid chromatography coupled with tandem mass spectrometry (UPLC-MS/MS) is recommended for precise quantification [3] [5].

- **Chromatographic Conditions:**
  - **Column:** ACQUITY UPLC BEH C18 (100 mm  $\times$  2.1 mm, 1.7  $\mu\text{m}$ ) [3].
  - **Mobile Phase:** (A) 5 mmol/L ammonium formate in water with 10% methanol and 0.1% formic acid; (B) methanol [3].
  - **Gradient:** 17.5–82.5% B over 25 minutes [3].
  - **Flow Rate:** 0.3 mL/min; column temperature: 35°C [3].
- **Mass Spectrometric Conditions:**
  - **Ionization:** Electrospray ionization (ESI) in positive mode (0.98 kV) [3].
  - **Detection:** Multiple reaction monitoring (MRM) with argon collision gas [3].
  - **Quantification:** Use matrix-matched calibration curves (0.005–0.060  $\mu\text{g/mL}$ ) to minimize matrix effects [3].

### 3.3 Method Validation

Validate the method according to SANTE/11312/2021 guidelines [5]:

- **Linearity:** Calibration curves with  $R^2 \geq 0.990$  [5].
- **Accuracy:** Recovery rates of 70–120% for most pesticides [3].

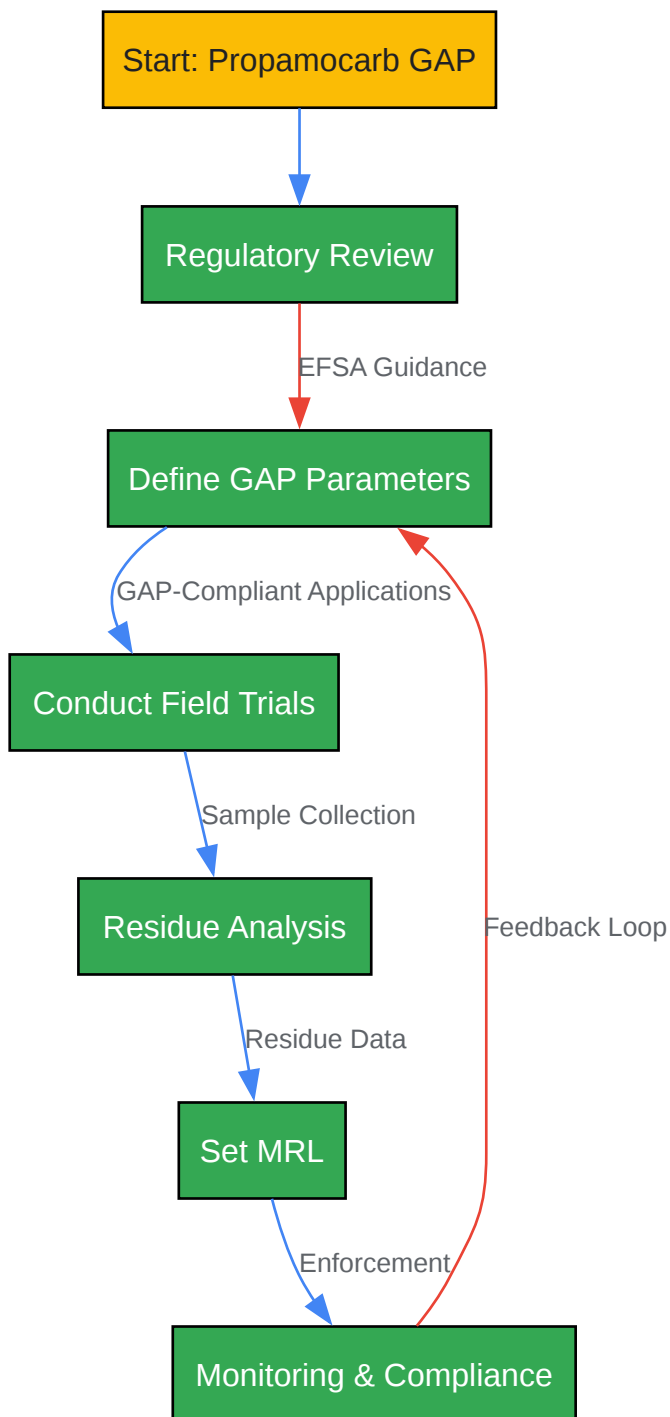
- **Precision:** Relative standard deviation (RSD)  $\leq$  20% [5].
- **Limit of Quantification (LOQ):** 0.02 mg/kg for over 239 pesticides [3].

## Resistance Management and Environmental Considerations

To protect the efficacy of propamocarb and minimize resistance development, adhere to the following guidelines [6]:

- **Mixing Partners:** Always apply propamocarb in mixture with another fungicide having a different mode of action (e.g., fluopicolide) [6].
- **Application Limits:** Do not exceed 6060 g propamocarb per hectare per crop season [6].
- **Environmental Monitoring:** Implement riverine sampling to detect pesticide runoff, particularly in high-use regions [7].

The workflow below summarizes the key steps for establishing and monitoring propamocarb GAP.



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Diagram 1: Workflow for Establishing and Monitoring Propamocarb Good Agricultural Practice (GAP)

## Conclusion

Propamocarb remains an effective fungicide when used according to authorized GAPs. The fall-back MRL of 30 mg/kg for lettuces ensures consumer safety while supporting agricultural productivity. Robust analytical methods, such as QuEChERS with UPLC-MS/MS, enable reliable residue monitoring. Adherence to resistance management strategies, including mixing modes of action and limiting application rates, is crucial for sustaining propamocarb efficacy.

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